

An In-depth Technical Guide to PROTAC ATR Degradar-2 (Compound 8i)

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Compound of Interest

Compound Name: PROTAC ATR degrader-2

Cat. No.: B15621571

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Introduction

PROTAC ATR degrader-2, also identified as Compound 8i, is a potent and selective proteolysis-targeting chimera (PROTAC) designed to induce the degradation of the Ataxia Telangiectasia and Rad3-related (ATR) kinase. ATR is a critical regulator of the DNA damage response (DDR), and its inhibition is a promising therapeutic strategy in oncology. Unlike traditional small molecule inhibitors that only block the enzymatic activity of their targets, PROTACs function by hijacking the cell's natural protein disposal system to eliminate the target protein entirely. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and biological evaluation of **PROTAC ATR degrader-2**.

Chemical Structure

PROTAC ATR degrader-2 is a heterobifunctional molecule comprising three key components: a ligand that binds to the ATR kinase, a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase, and a linker that connects these two moieties.

The specific components are:

- ATR Ligand: A derivative of a known ATR inhibitor, identified as HY-161616.
- E3 Ligase Ligand: Lenalidomide, a well-characterized binder of the CRBN E3 ligase.
- Linker: A flexible chain that optimally positions the ATR and CRBN for the formation of a productive ternary complex, facilitating the ubiquitination and subsequent proteasomal degradation of ATR.

The complete chemical structure of **PROTAC ATR degrader-2** (Compound 8i) is presented below.

 PROTAC ATR degrader-2 Chemical Structure

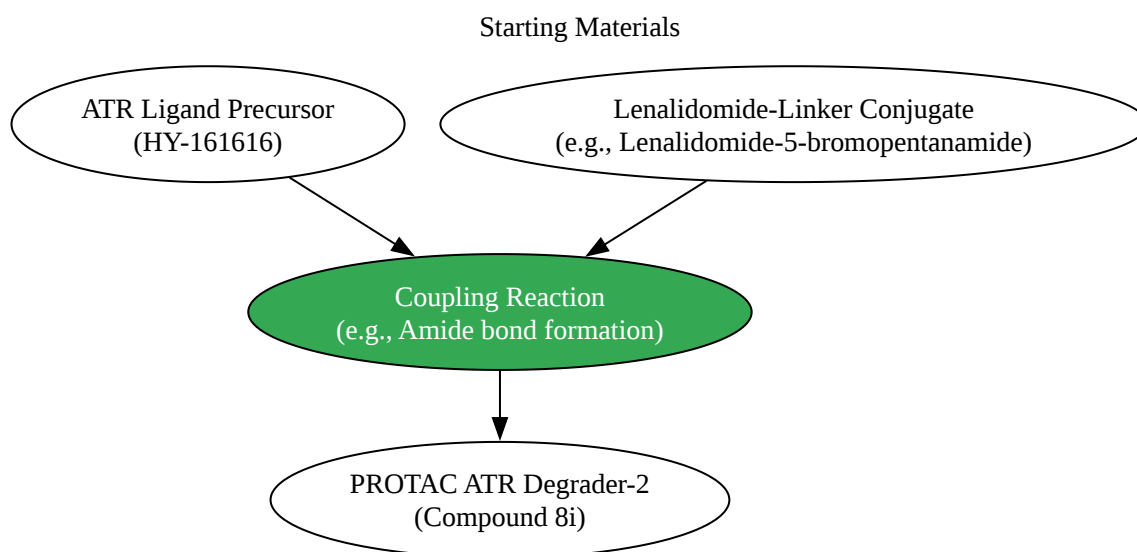
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*Figure 1. Chemical structure of **PROTAC ATR degrader-2** (Compound 8i).*

Synthesis Pathway

The synthesis of **PROTAC ATR degrader-2** (Compound 8i) involves a multi-step process, beginning with the independent synthesis of the ATR-binding moiety and the E3 ligase-linker conjugate, followed by their final coupling.

A generalized synthetic scheme is outlined below. The detailed, step-by-step synthesis of the ATR ligand (HY-161616) is proprietary and not publicly available in full detail. However, the final coupling step involves the reaction of the ATR ligand with a functionalized lenalidomide-linker.



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Diagram 1. Generalized synthesis pathway for **PROTAC ATR degrader-2**.

Quantitative Data

The efficacy of **PROTAC ATR degrader-2** has been evaluated in various cancer cell lines. The key quantitative metrics are the half-maximal degradation concentration (DC₅₀), which represents the concentration of the degrader required to reduce the level of the target protein by 50%, and the half-maximal inhibitory concentration (IC₅₀) for cell growth.

Cell Line	Cancer Type	DC50 (nM)	IC50 (nM)	Reference
MV-4-11	Acute Myeloid Leukemia (AML)	22.9	Not Reported	[1]
MOLM-13	Acute Myeloid Leukemia (AML)	34.5	Not Reported	[1]

Experimental Protocols

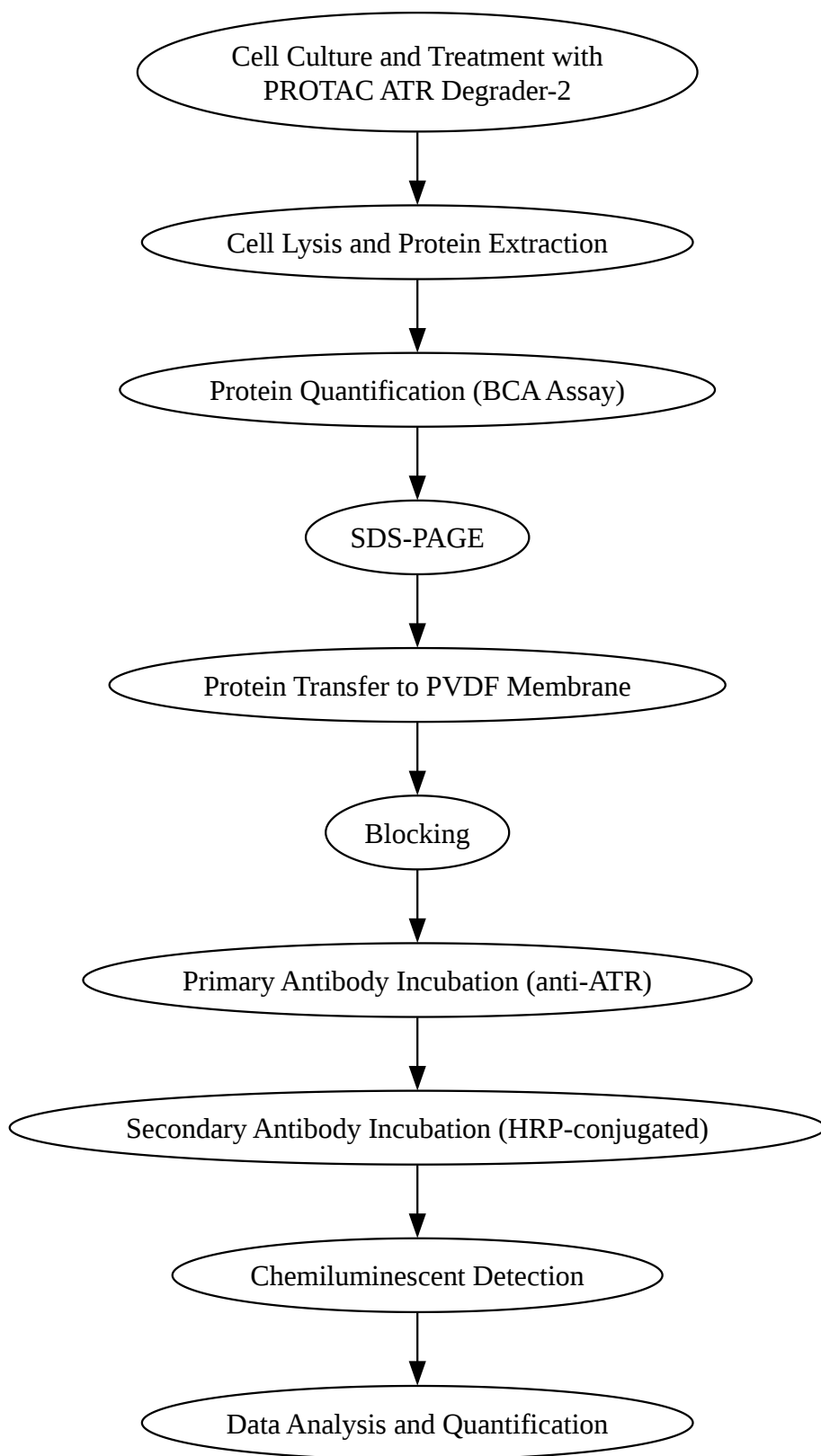
The following are detailed methodologies for the key experiments used to characterize the activity of **PROTAC ATR degrader-2**.

Western Blot Analysis for ATR Degradation

This protocol is used to quantify the reduction in ATR protein levels following treatment with the degrader.

- Cell Culture and Treatment:
 - Culture acute myeloid leukemia (AML) cells (e.g., MV-4-11, MOLM-13) in appropriate media supplemented with fetal bovine serum and antibiotics.
 - Seed cells at a suitable density in multi-well plates.
 - Treat the cells with varying concentrations of **PROTAC ATR degrader-2** or vehicle control (DMSO) for a specified duration (e.g., 24 hours).
- Protein Extraction:
 - After treatment, harvest the cells and wash with ice-cold phosphate-buffered saline (PBS).
 - Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Centrifuge the lysates to pellet cell debris and collect the supernatant containing the total protein.
- Protein Quantification:

- Determine the protein concentration of each lysate using a BCA protein assay kit.
- SDS-PAGE and Western Blotting:
 - Normalize the protein samples to the same concentration and denature by boiling in Laemmli sample buffer.
 - Separate the proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
 - Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST).
 - Incubate the membrane with a primary antibody specific for ATR overnight at 4°C.
 - Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - Detect the chemiluminescent signal using an appropriate substrate and imaging system.
 - Re-probe the membrane with an antibody against a loading control (e.g., GAPDH or β -actin) to ensure equal protein loading.



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Diagram 2. Experimental workflow for Western Blot analysis.

Cell Viability Assay

This assay determines the effect of **PROTAC ATR degrader-2** on the proliferation and viability of cancer cells.

- Cell Seeding:
 - Seed cancer cells in 96-well plates at a predetermined density.
 - Allow the cells to adhere and grow for 24 hours.
- Compound Treatment:
 - Treat the cells with a serial dilution of **PROTAC ATR degrader-2**.
 - Include a vehicle control (DMSO) and a positive control for cell death.
- Incubation:
 - Incubate the plates for a specified period (e.g., 72 hours) at 37°C in a humidified incubator.
- Viability Measurement:
 - Add a cell viability reagent (e.g., CellTiter-Glo®, MTT, or resazurin) to each well according to the manufacturer's instructions.
 - Measure the luminescence, absorbance, or fluorescence using a plate reader.
- Data Analysis:
 - Normalize the results to the vehicle-treated control cells.

- Calculate the IC50 value by plotting the percentage of cell viability against the logarithm of the compound concentration and fitting the data to a dose-response curve.

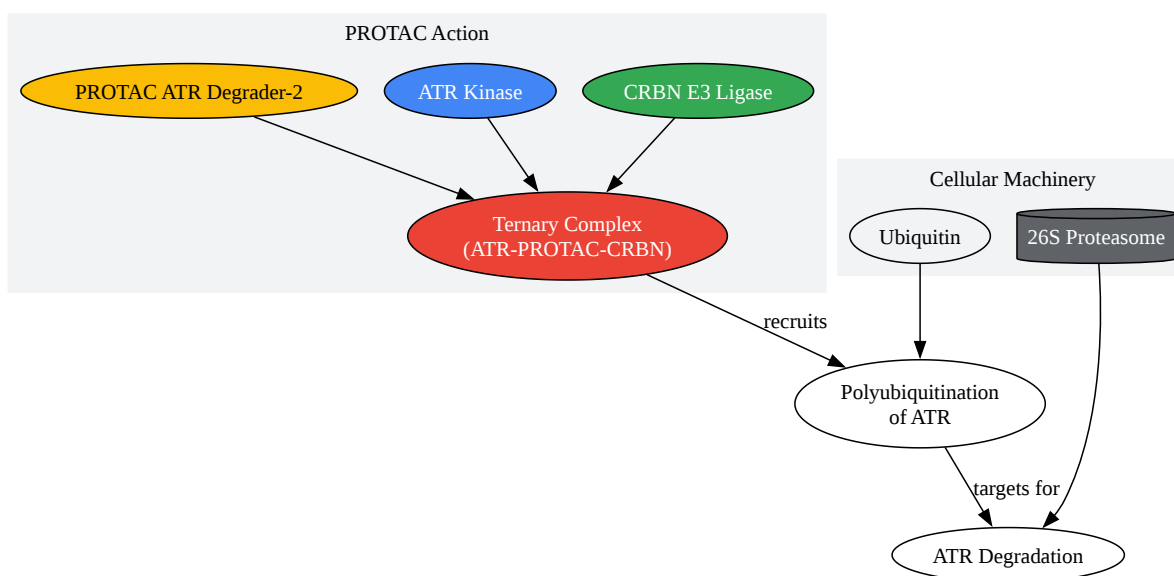
Cell Cycle Analysis

This protocol is used to assess the impact of ATR degradation on cell cycle progression.

- Cell Treatment:
 - Treat cells with **PROTAC ATR degrader-2** at various concentrations for a defined time period (e.g., 24 or 48 hours).
- Cell Fixation:
 - Harvest the cells, wash with PBS, and fix in ice-cold 70% ethanol while vortexing gently.
 - Store the fixed cells at -20°C for at least 2 hours.
- Staining:
 - Centrifuge the fixed cells to remove the ethanol.
 - Resuspend the cell pellet in a staining solution containing a DNA-binding dye (e.g., propidium iodide) and RNase A.
 - Incubate in the dark at room temperature for 30 minutes.
- Flow Cytometry:
 - Analyze the DNA content of the stained cells using a flow cytometer.
 - Acquire data for at least 10,000 events per sample.
- Data Analysis:
 - Use cell cycle analysis software to determine the percentage of cells in the G1, S, and G2/M phases of the cell cycle.

Mechanism of Action: ATR Signaling and Degradation

PROTAC ATR degrader-2 induces the degradation of ATR via the ubiquitin-proteasome system. The binding of the degrader to both ATR and the CRBN E3 ligase forms a ternary complex, leading to the polyubiquitination of ATR and its subsequent recognition and degradation by the 26S proteasome. The degradation of ATR disrupts the DNA damage response, leading to an accumulation of DNA damage, cell cycle arrest, and ultimately apoptosis in cancer cells.



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Diagram 3. Mechanism of action of **PROTAC ATR degrader-2**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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